

(R)-Bicalutamide's Interaction with the Androgen Receptor: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the binding affinity of **(R)-Bicalutamide** to the androgen receptor (AR), a critical interaction in the treatment of prostate cancer. This document outlines the quantitative binding data, detailed experimental methodologies, and the underlying molecular signaling pathways.

Core Data: Binding Affinity of (R)-Bicalutamide to the Androgen Receptor

(R)-Bicalutamide functions as a non-steroidal antiandrogen by competitively inhibiting the binding of endogenous androgens, such as dihydrotestosterone (DHT), to the androgen receptor. The binding affinity of **(R)-Bicalutamide** is a key determinant of its therapeutic efficacy. The activity of the commercial drug, which is a racemate, lies in the (R)-isomer, which has a significantly higher binding affinity for the AR than the (S)-isomer.[1]



Parameter	Value	Receptor Type	Notes
IC50	159–243 nM	Wild-Type AR	Half-maximal inhibitory concentration.[2]
IC50	160 nM	Overexpressed AR in VCaP cells	Demonstrates activity in cancer cell lines.[3]
Ki	12.5 μΜ	Androgen Receptor	Inhibition constant.[3]
Relative Binding Affinity	~30-fold higher than (S)-isomer	Wild-Type AR	Highlights the stereospecificity of the interaction.[1]
Relative Binding Affinity	30 to 100 times lower than DHT	Wild-Type AR	DHT is the primary endogenous ligand.

Mechanism of Action: Competitive Antagonism

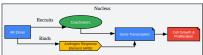
(R)-Bicalutamide acts as a pure, nonsteroidal anti-androgen with a high affinity for the androgen receptor. Its mechanism of action is centered on competitive inhibition at the ligand-binding domain of the AR. By occupying this site, **(R)-Bicalutamide** prevents the binding of androgens like testosterone and dihydrotestosterone. This blockade inhibits the conformational changes in the receptor that are necessary for its activation, subsequent translocation to the nucleus, and the transcription of androgen-responsive genes that promote cell growth and proliferation. Molecular dynamics simulations suggest that the binding of **(R)-Bicalutamide** induces instability in the AR homodimer, which may prevent its migration into the nucleus and subsequent transcriptional activity.

Androgen Receptor Signaling Pathway

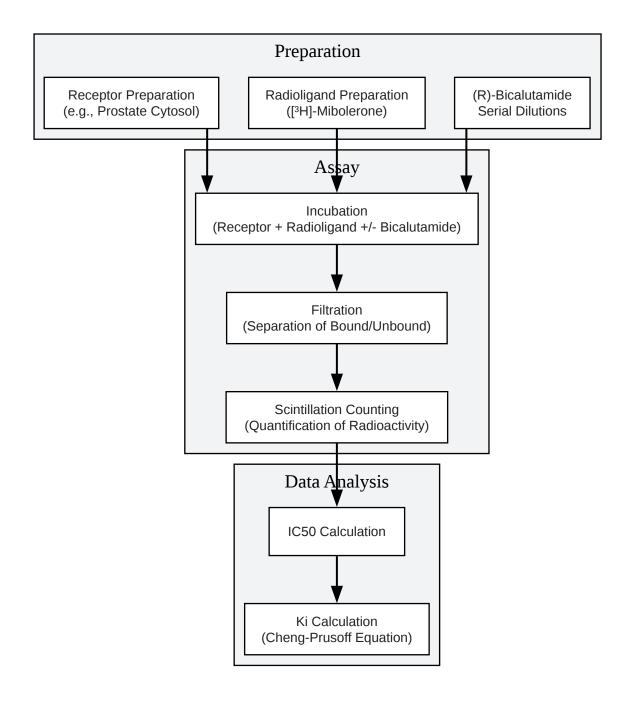
The androgen receptor signaling pathway is crucial for normal male development and is a key driver in prostate cancer. The classical pathway involves the binding of an androgen to the AR in the cytoplasm, leading to a cascade of events culminating in the regulation of gene expression.











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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Pharmacology of bicalutamide Wikipedia [en.wikipedia.org]
- 3. apexbt.com [apexbt.com]
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